

Personal protective equipment for handling 5-Methylnicotinoyl chloride

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Compound of Interest

Compound Name: 5-Methylnicotinoyl chloride

Cat. No.: B1285282

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Essential Safety and Handling Guide for 5-Methylnicotinoyl Chloride

This guide provides immediate, essential safety and logistical information for handling **5-Methylnicotinoyl chloride** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining detailed operational and disposal plans.

Chemical Safety and Hazard Information

5-Methylnicotinoyl chloride is a reactive acyl chloride that is corrosive and moisture-sensitive.[1] It can cause severe skin burns and eye damage.[2] Due to its reactivity, particularly with water, careful handling and disposal are critical to prevent hazardous reactions.[1][2]

Property	Value	Source
Molecular Formula	C ₇ H ₆ ClNO	[3]
Molecular Weight	155.58 g/mol	[3]
Boiling Point	251.255 °C at 760 mmHg	[3]
Density	1.241 g/cm ³	[3]
Flash Point	105.756 °C	[3]
GHS Hazard Statements	H290: May be corrosive to metals H314: Causes severe skin burns and eye damage H318: Causes serious eye damage	[2]

Personal Protective Equipment (PPE)

When handling **5-Methylnicotinoyl chloride**, the following personal protective equipment is mandatory to prevent exposure:

PPE Category	Specific Requirements	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.[4]	To prevent skin contact and burns.[2]
Eye and Face Protection	Safety glasses with side-shields conforming to EN166 or safety goggles. A face shield should be worn when there is a risk of splashing.[4]	To protect eyes from severe damage.[2]
Skin and Body Protection	A lab coat, long pants, and closed-toe shoes must be worn. For larger quantities or when there is a significant risk of splashing, chemical-resistant aprons and sleeves are recommended.	To prevent skin contact and burns.[2]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if there is a risk of inhaling dust or vapors, especially in poorly ventilated areas.[5]	To prevent irritation to the respiratory tract.

Operational Plan: Step-by-Step Handling Procedures

All handling of **5-Methylnicotinoyl chloride** must be conducted in a certified chemical fume hood.[1]

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.

- Gather all necessary equipment, including PPE, spill containment materials, and quenching solutions, before starting work.
- Have an emergency plan in place, and ensure that a safety shower and eyewash station are readily accessible.[6]
- Handling:
 - Wear all required PPE before handling the chemical.[2]
 - Handle **5-Methylnicotinoyl chloride** under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture, which can cause decomposition and the release of toxic gases.[2]
 - Avoid the formation of dust and aerosols.[7]
 - Use compatible utensils (e.g., glass, stainless steel) for transfers. Avoid contact with metals that may be susceptible to corrosion.[2]
 - Keep containers tightly closed when not in use.[7]
- Storage:
 - Store **5-Methylnicotinoyl chloride** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.[6][8]
 - The container must be kept tightly closed to prevent moisture from entering.[7] Some related compounds require refrigeration; check the supplier's specific storage recommendations.[2][9]
 - Store in a locked cabinet or a designated corrosives area.[6]

Disposal Plan: Step-by-Step Neutralization and Waste Disposal

Do not dispose of **5-Methylnicotinoyl chloride** down the drain. It must be neutralized before disposal as hazardous waste. This procedure should be performed in a chemical fume hood.

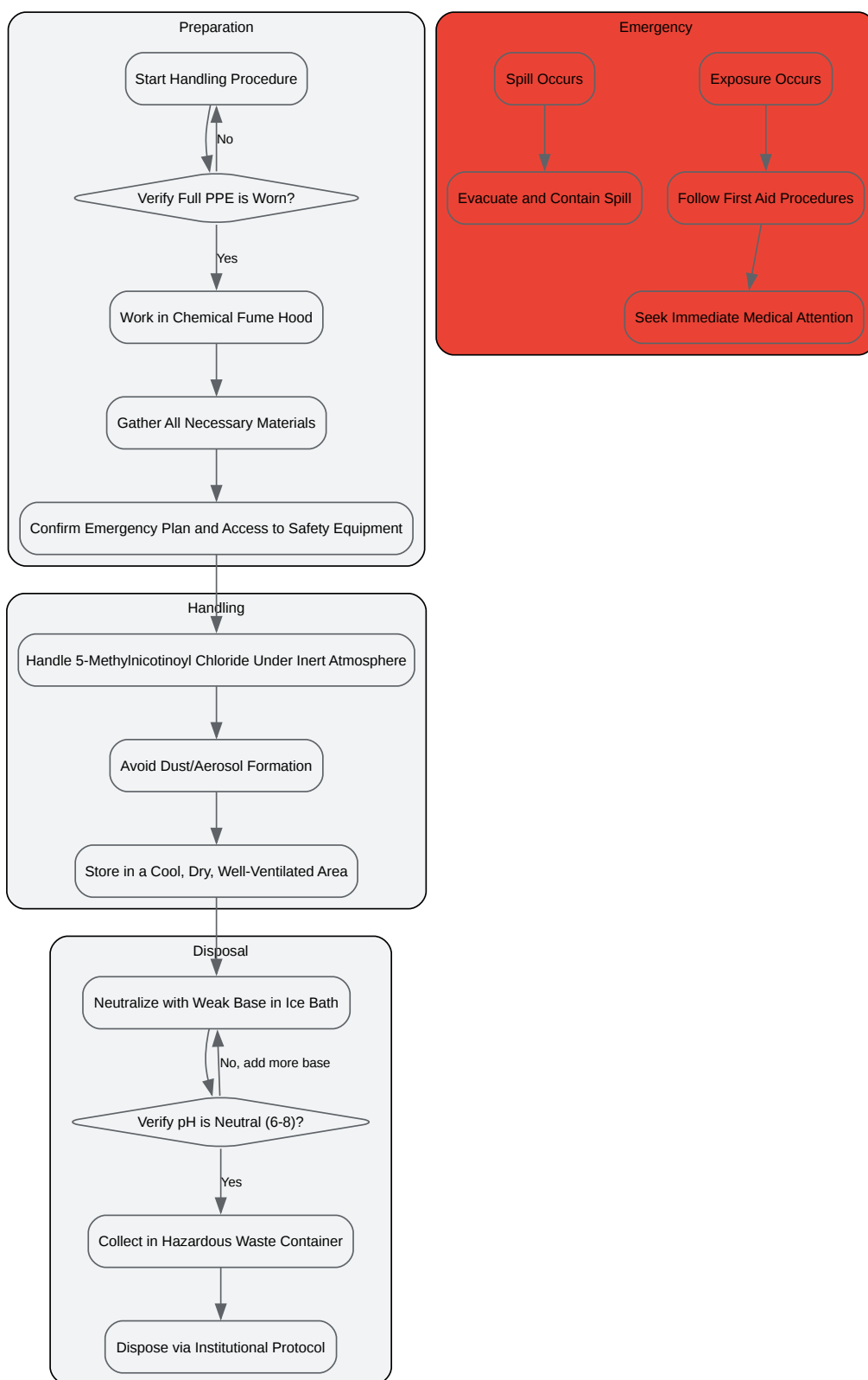
- Preparation for Neutralization:
 - Prepare a 5-10% aqueous solution of a weak base, such as sodium bicarbonate (NaHCO_3), in a large beaker. The volume of the basic solution should be at least ten times the volume of the **5-Methylnicotinoyl chloride** waste to be neutralized.[\[1\]](#)
 - Place the beaker in an ice bath to control the reaction temperature.[\[1\]](#)
 - Have a stir bar and stir plate ready.
- Neutralization Procedure:
 - Slowly and carefully add the **5-Methylnicotinoyl chloride** waste to the stirring basic solution. The addition should be done in small portions to control the rate of reaction and prevent excessive fuming or temperature increase.[\[1\]](#)
 - If the reaction becomes too vigorous, stop the addition and allow the mixture to cool.[\[1\]](#)
 - After all the waste has been added, continue stirring the mixture for at least one hour to ensure complete neutralization.[\[1\]](#)
- Verification and Disposal:
 - Check the pH of the solution using pH paper or a calibrated pH meter to ensure it is neutral (pH 6-8). If the solution is still acidic, add more basic solution.[\[1\]](#)
 - The neutralized solution should be collected in an appropriate hazardous waste container.[\[1\]](#)
 - Dispose of the waste container through your institution's hazardous waste management program, following all local and national regulations.[\[2\]](#)

Emergency Procedures

Exposure Scenario	First Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor. [2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention. [2] [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. [2]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. [2]
Spill	Evacuate the area. Wear appropriate PPE. Prevent dust formation. [7] For small spills, carefully sweep up the solid material and place it in a suitable container for disposal. [7] For larger spills, control the leakage area and prevent the product from entering drains. [2]

Visual Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for safely handling **5-Methylnicotinoyl chloride**.



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Caption: Workflow for handling **5-Methylnicotinoyl chloride**.

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